

Cinnamyl butyrate literature review and historical context

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Compound of Interest

Compound Name: Cinnamyl butyrate

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Cinnamyl Butyrate: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cinnamyl butyrate is a fragrance and flavoring agent prized for its sweet, fruity, and balsamic aroma. This technical guide provides an in-depth review of its chemical and physical properties, historical context, synthesis methodologies, and applications. Detailed spectral data are presented for analytical characterization, and experimental protocols for its synthesis are outlined. Furthermore, this document explores the biological activities of its constituent moieties, cinnamyl alcohol and butyrate, offering insights into their potential relevance in drug development.

Introduction

Cinnamyl butyrate, with the IUPAC name [(E)-3-phenylprop-2-enyl] butanoate, is an organic ester formed from cinnamyl alcohol and butyric acid. It is a colorless to pale yellow liquid valued for its complex aromatic profile, which is often described as fruity, slightly floral, and balsamic. [1] Its primary applications are in the fragrance, cosmetic, and food and beverage industries, where it imparts a warm, sweet, and fruity character to a wide range of products.[2][3] While not

a therapeutic agent itself, the biological activities of its constituent components, cinnamyl alcohol and butyrate, are of interest to the drug development community.

Historical Context

The precise date of the first synthesis of **cinnamyl butyrate** is not well-documented in the available literature. However, the development of esterification methods dates back to the 19th century. The term "ester" was first introduced by the German chemist Leopold Gmelin in the first half of the 19th century.^[2] The now-classic Fischer-Speier esterification method, which involves the acid-catalyzed reaction of a carboxylic acid and an alcohol, was first described by Emil Fischer and Arthur Speier in 1895.^[4] It is highly probable that **cinnamyl butyrate** was first synthesized during this era of exploration into ester chemistry, given the availability of its precursors, cinnamyl alcohol (derived from cinnamon) and butyric acid. The continuous process for manufacturing esters was patented in 1921, paving the way for large-scale industrial production of compounds like **cinnamyl butyrate**.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **cinnamyl butyrate** is provided in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₆ O ₂	[5]
Molecular Weight	204.26 g/mol	[5]
CAS Number	103-61-7	[5]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Fruity, slightly floral, balsamic	[1]
Density	1.013 g/mL at 25 °C	
Boiling Point	300 °C	
Flash Point	113 °C (closed cup)	
Refractive Index	1.526 (n _{20/D})	
Solubility	Insoluble in water; soluble in ethanol and oils.	[6]

Spectral Data for Analysis

¹H and ¹³C Nuclear Magnetic Resonance (NMR)

Spectroscopy

The following tables summarize the expected chemical shifts for the protons and carbons in **cinnamyl butyrate**.

¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Assignment
~7.20-7.40	Multiplet	Aromatic protons
~6.65	Doublet of triplets	Vinylic proton (=CH-Ph)
~6.25	Doublet of triplets	Vinylic proton (-O-CH ₂ -CH=)
~4.70	Doublet	Methylene protons (-O-CH ₂ -)
~2.30	Triplet	Methylene protons (-CO-CH ₂ -)
~1.65	Sextet	Methylene protons (-CH ₂ -CH ₃)
~0.95	Triplet	Methyl protons (-CH ₃)

¹³C NMR Spectral Data

Chemical Shift (ppm)	Assignment
~173	Carbonyl carbon (C=O)
~136	Aromatic carbon (C-Ph)
~134	Vinylic carbon (=CH-Ph)
~128.6	Aromatic carbons (CH-Ph)
~128.0	Aromatic carbons (CH-Ph)
~126.6	Aromatic carbons (CH-Ph)
~123.5	Vinylic carbon (-O-CH ₂ -CH=)
~65	Methylene carbon (-O-CH ₂)
~36	Methylene carbon (-CO-CH ₂)
~18.5	Methylene carbon (-CH ₂ -CH ₃)
~13.7	Methyl carbon (-CH ₃)

Mass Spectrometry (MS)

The electron ionization mass spectrum of **cinnamyl butyrate** is characterized by a molecular ion peak (M^+) at m/z 204. Key fragmentation patterns include the loss of the butoxycarbonyl group and rearrangements.

Key Mass Spectrometry Fragments

m/z	Interpretation
204	Molecular ion $[M]^+$
117	$[C_9H_9]^+$ (cinnamyl cation)
115	$[C_9H_7]^+$
91	$[C_7H_7]^+$ (tropylium ion)
71	$[C_4H_7O]^+$ (butyryl cation)
43	$[C_3H_7]^+$ (propyl cation)

Infrared (IR) Spectroscopy

The IR spectrum of **cinnamyl butyrate** displays characteristic absorption bands for the ester functional group and the aromatic ring.

Key Infrared Absorption Bands

Wavenumber (cm^{-1})	Interpretation
~3030	Aromatic C-H stretch
~2960, 2870	Aliphatic C-H stretch
~1735	C=O ester stretch
~1650	C=C alkene stretch
~1240, 1170	C-O ester stretch
~740, 690	C-H out-of-plane bend (monosubstituted benzene)

Experimental Protocols

Chemical Synthesis: Fischer-Speier Esterification

This protocol describes a general method for the synthesis of **cinnamyl butyrate** via Fischer-Speier esterification.

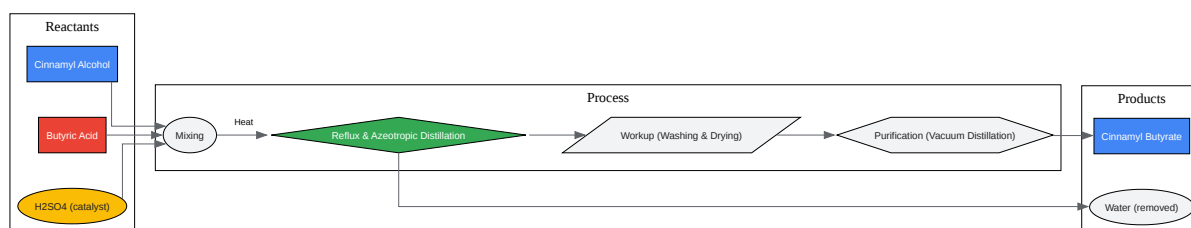
Materials:

- Cinnamyl alcohol
- Butyric acid
- Concentrated sulfuric acid (catalyst)
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor with drying agent
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask, add cinnamyl alcohol (1 equivalent), butyric acid (1.2 equivalents), and toluene.

- Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the mass of the carboxylic acid).
- Assemble the Dean-Stark apparatus and reflux condenser.
- Heat the mixture to reflux. Water will be collected in the side arm of the Dean-Stark trap as an azeotrope with toluene.
- Continue the reaction until no more water is collected (typically 2-4 hours).
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield crude **cinnamyl butyrate**.
- The product can be further purified by vacuum distillation.



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Caption: Fischer-Speier Esterification Workflow for **Cinnamyl Butyrate** Synthesis.

Enzymatic Synthesis

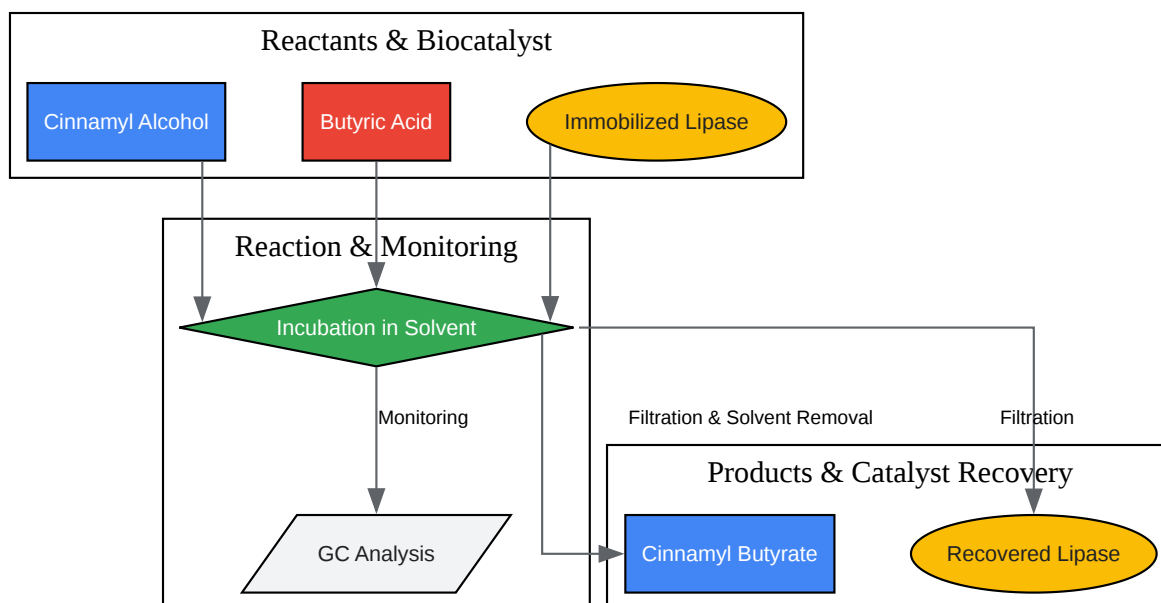
This protocol outlines the enzymatic synthesis of **cinnamyl butyrate**, which offers a greener alternative to chemical synthesis.

Materials:

- Cinnamyl alcohol
- Butyric acid
- Immobilized lipase (e.g., from *Candida antarctica*)
- An organic solvent (e.g., hexane)
- Shaker incubator
- Gas chromatograph (for monitoring reaction progress)

Procedure:

- In a sealed vessel, dissolve cinnamyl alcohol and butyric acid in hexane. A molar ratio of alcohol to acid of 2:1 has been shown to be effective.
- Add the immobilized lipase (e.g., 2% by weight of the substrates).
- Incubate the mixture in a shaker incubator at a controlled temperature (e.g., 50 °C) and agitation speed (e.g., 250 rpm).
- Monitor the progress of the esterification by taking aliquots at regular intervals and analyzing them by gas chromatography.
- Once the reaction has reached the desired conversion (e.g., >90% after 12 hours), the immobilized enzyme can be filtered off for reuse.
- The solvent can be removed under reduced pressure to yield **cinnamyl butyrate**.



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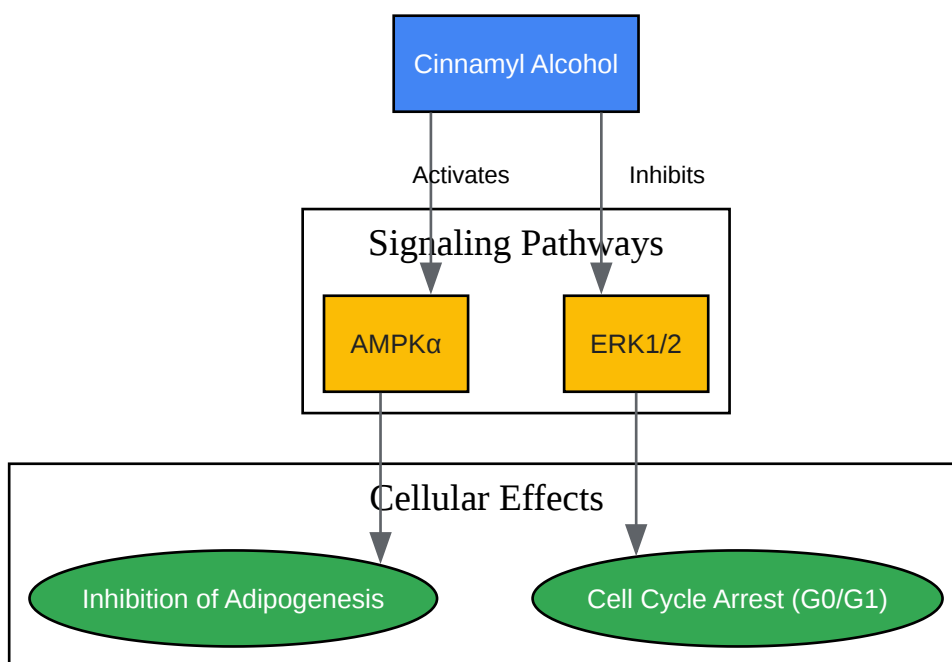
Caption: Workflow for the Enzymatic Synthesis of **Cinnamyl Butyrate**.

Biological Context for Drug Development

While **cinnamyl butyrate** itself is not a primary focus of drug development, its constituent molecules, cinnamyl alcohol and butyrate, have demonstrated biological activities that are of interest to researchers.

Cinnamyl Alcohol

Cinnamyl alcohol has been shown to possess anti-inflammatory and anti-adipogenic properties. It can influence key signaling pathways involved in cellular metabolism and proliferation.

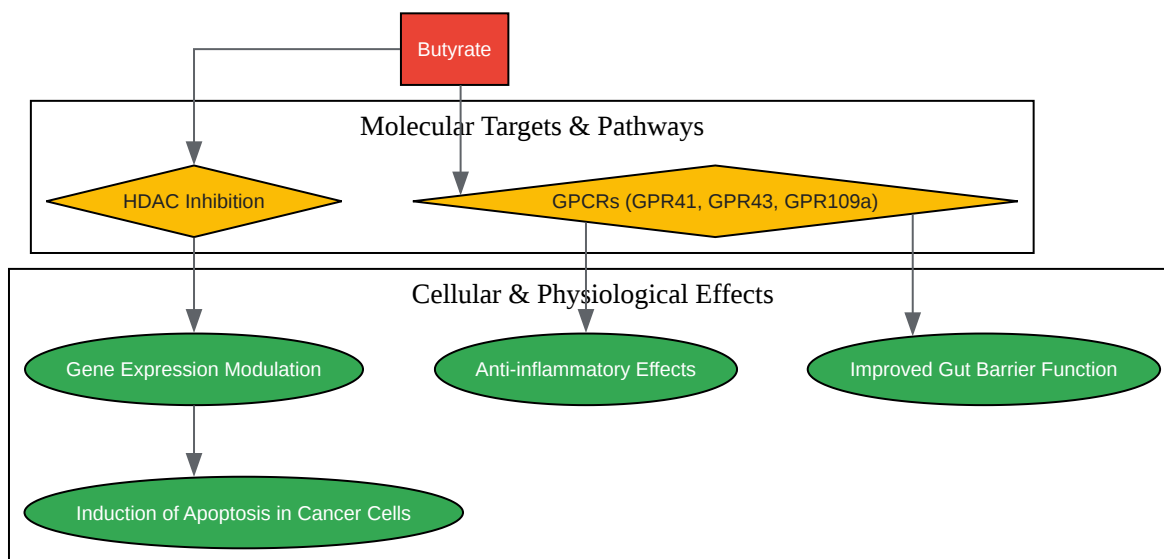


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Caption: Simplified Signaling Pathways Influenced by Cinnamyl Alcohol.

Butyrate

Butyrate, a short-chain fatty acid, is a well-studied molecule with significant biological effects, primarily as a histone deacetylase (HDAC) inhibitor. Its influence on gene expression has implications for cancer, inflammation, and metabolic diseases.



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Caption: Key Molecular Targets and Cellular Effects of Butyrate.

Applications

The primary use of **cinnamyl butyrate** is as a fragrance and flavoring ingredient.

Applications of Cinnamyl Butyrate

Industry	Application
Fragrance	Perfumes, colognes, personal care products, candles, and air fresheners.[2]
Cosmetics	Scented lotions and creams.[2]
Food & Beverage	Flavoring agent in confectionery, baked goods, and beverages.[2][3]

Safety and Regulation

Cinnamyl butyrate is generally recognized as safe (GRAS) for its intended use as a flavoring agent by the Flavor and Extract Manufacturers Association (FEMA) and the Joint FAO/WHO Expert Committee on Food Additives (JECFA).[5] It is important to handle with appropriate personal protective equipment in a laboratory or industrial setting to avoid skin and eye irritation.

Conclusion

Cinnamyl butyrate is a well-established and widely used aromatic ester with a rich history intertwined with the development of organic chemistry. Its synthesis is straightforward, with both traditional chemical and modern enzymatic methods available. While its primary applications are in the flavor and fragrance industries, the biological activities of its constituent parts, cinnamyl alcohol and butyrate, present intriguing avenues for further research in the context of drug development and cellular biology. This guide provides a comprehensive overview of the current knowledge on **cinnamyl butyrate**, serving as a valuable resource for professionals in research and development.

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